

Oral Bioavailability: A Comparative Analysis of DPM-1001 and MSI-1436

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Compound of Interest

Compound Name: DPM-1001
CAS No.: 1471172-29-8
Cat. No.: B15578887

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the oral bioavailability of two investigational drugs, **DPM-1001** and MSI-1436 (also known as trodusquemine). Both compounds are notable for their inhibitory action on protein-tyrosine phosphatase 1B (PTP1B), a key regulator in metabolic signaling pathways. This comparison summarizes available data on their pharmacokinetic properties, details relevant experimental methodologies, and illustrates the pertinent signaling pathway.

Executive Summary

DPM-1001, an analog of MSI-1436, has been developed to overcome the pharmacokinetic limitations of its predecessor. Preclinical studies have demonstrated that **DPM-1001** is orally bioavailable, a significant advantage for clinical development.^{[1][2][3]} In contrast, MSI-1436 is a charged molecule, which inherently limits its absorption from the gastrointestinal tract and thus possesses limited oral bioavailability.^{[1][2]} This fundamental difference in their chemical properties dictates their preferred routes of administration in research settings and has significant implications for their therapeutic potential.

Quantitative Data Comparison

While direct comparative studies with detailed pharmacokinetic parameters for oral administration of both compounds are not publicly available, the following table summarizes the key characteristics based on existing literature.

Parameter	DPM-1001	MSI-1436 (Trodesquimine)	Reference
Oral Bioavailability (F%)	Orally Bioavailable (Specific % Not Reported)	Limited (Specific % Not Reported)	[1][2]
Maximum Plasma Concentration (Cmax)	Not Reported	Not Reported	[1]
Time to Maximum Plasma Concentration (Tmax)	Not Reported	Not Reported	
Area Under the Curve (AUC)	Not Reported	Not Reported	
Chemical Characteristic	Non-charged molecule	Charged molecule	
Primary Administration Route(s) in Preclinical Studies	Oral, Intraperitoneal	Intraperitoneal	[4][5]
Reported Dosage (Mice)	5 mg/kg (oral or intraperitoneal)	0.125 - 1.25 mg/kg (intraperitoneal)	[4][5]

Experimental Protocols

Oral Administration of DPM-1001 in Mice

The following protocol is based on descriptions of in vivo studies investigating the effects of **DPM-1001** on diet-induced obesity in mice.[1][5]

Objective: To assess the in vivo efficacy of orally administered **DPM-1001**.

Animal Model: C57Bl6/J mice fed a high-fat diet.

Materials:

- **DPM-1001**
- Vehicle (e.g., saline)
- Oral gavage needles

Procedure:

- High-fat diet-fed C57Bl6/J mice were used to induce a model of obesity and metabolic syndrome.
- **DPM-1001** was formulated for oral administration, likely as a solution or suspension in a suitable vehicle.
- A dosage of 5 mg/kg body weight of **DPM-1001** was administered to the treatment group via oral gavage.
- A control group received an equivalent volume of the vehicle via the same administration route.
- Treatments were administered once daily for a period of 50 days.
- Throughout the study, parameters such as body weight, food intake, and markers of glucose and insulin signaling were monitored.
- At the conclusion of the study, tissues were collected for further analysis.

Intraperitoneal Administration of MSI-1436 in Mice

This protocol is derived from studies evaluating the regenerative effects of MSI-1436 in mouse models of tissue injury.^[4]

Objective: To investigate the systemic effects of MSI-1436 following intraperitoneal administration.

Animal Model: Mice with induced myocardial infarction or skeletal muscle injury.

Materials:

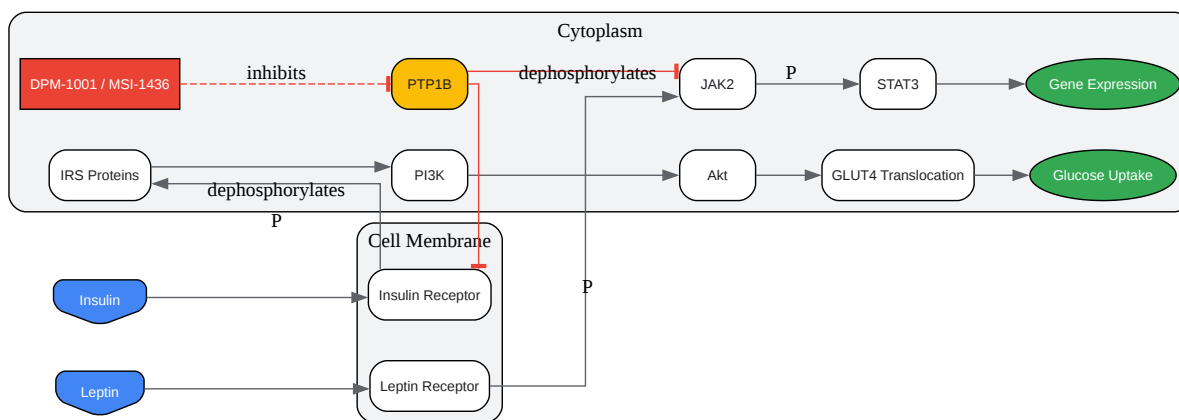
- MSI-1436 (Trodesquamine)
- Vehicle (e.g., saline)
- Syringes and needles for intraperitoneal injection

Procedure:

- Tissue injury (e.g., myocardial infarction) was induced in the experimental mice.
- MSI-1436 was dissolved in a suitable vehicle for injection.
- Dosages of 0.125 mg/kg or 1.25 mg/kg body weight of MSI-1436 were administered via intraperitoneal (IP) injection.
- Control animals received IP injections of the vehicle alone.
- Based on the known pharmacokinetics of MSI-1436, injections were repeated every 3 days to maintain plasma concentrations.
- Animal survival, tissue regeneration, and relevant cellular and molecular markers were assessed over the course of the study.

Signaling Pathway and Experimental Workflow

Both **DPM-1001** and MSI-1436 exert their primary therapeutic effects through the inhibition of Protein Tyrosine Phosphatase 1B (PTP1B). PTP1B is a negative regulator of the insulin and leptin signaling pathways. By inhibiting PTP1B, these compounds enhance the phosphorylation of key downstream targets, leading to improved glucose uptake and energy metabolism.



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Caption: PTP1B signaling pathway and the inhibitory action of **DPM-1001**/MSI-1436.

The diagram above illustrates the central role of PTP1B in negatively regulating the insulin and leptin signaling cascades. **DPM-1001** and MSI-1436 inhibit PTP1B, thereby promoting the downstream effects of insulin and leptin, which include enhanced glucose uptake and regulation of gene expression related to metabolism.

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